

comparison of hentriacontane docking scores with standard drugs

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Compound Focus: Hentriacontane

CAS No.: 630-04-6

Cat. No.: S598530

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Documented Docking Scores for Hentriacontane

Protein Target (PDB ID)	Target Function	Hentriacontane Docking Score (kcal/mol)	Standard Drug & Score (kcal/mol)	Citation
Shikimate Kinase (1ZYU)	Enzyme in microbial shikimate pathway; anti-tubercular target	-10.4	Information not provided	[1] [2]
Extra-cellular Regulated Kinase-2 (ERK-2, 3QYW)	Signaling kinase; anti-cancer target	-7.4	Information not provided	[1] [2]

Experimental Context and Methodology

The docking scores in the table above were obtained from a study with the following experimental protocol, which is crucial for interpreting the results:

- Software Used:** Molecular docking was performed using **PyRx software** [1] [2].

- **Protein Preparation:** The 3D structures of the protein targets (PDB IDs: 1ZYU and 3QYW) were obtained from the RCSB Protein Data Bank and prepared using **Discovery Studio 2021 Client** [1] [2].
- **Ligand Preparation:** The structure of **hentriacontane** was drawn using **ChemDraw 20.0** [1] [2].
- **Interaction Visualization:** The resulting docking poses and interactions were visualized using **Discovery Studio 2021 Client** [1] [2].

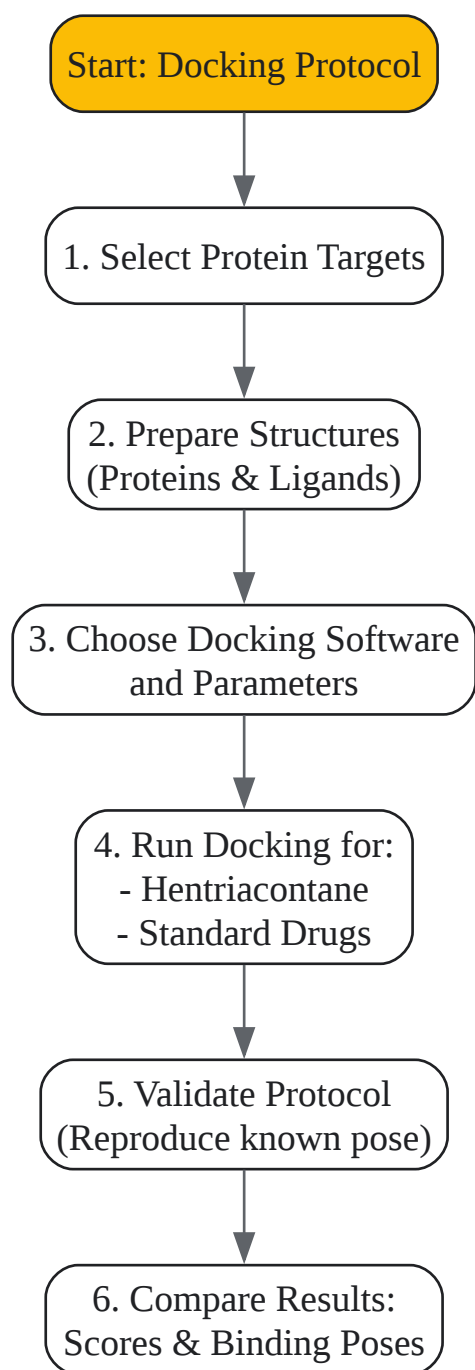
Beyond Docking Scores: Evidence of Biological Activity

Although comprehensive docking comparisons are lacking, experimental studies suggest that **hentriacontane** possesses biological activity relevant to drug discovery:

- **Anti-inflammatory Activity:** A study in LPS-stimulated RAW 264.7 cells and a mouse model showed that **hentriacontane** significantly inhibited key pro-inflammatory mediators (TNF- α , IL-6, IL-1 β) and the signaling molecule NF- κ B [3].
- **Antidiabetic Potential:** Recent research in a dexamethasone-induced insulin resistance rat model indicated that **hentriacontane** has effects comparable to metformin, improving blood sugar, insulin levels, and lipid profiles [4].

How to Conduct a Rigorous Docking Comparison

For a meaningful docking study, researchers typically follow a workflow that benchmarks new compounds against known standards. The diagram below outlines this key process.



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Based on established methodologies [5] [6] [7], here are the critical steps for a robust comparison:

- **Select Relevant Protein Targets:** Choose structures from the PDB that are pharmacologically relevant to the purported activity of **hentriacontane** (e.g., cyclooxygenases for inflammation) [5].
- **Include Approved Standard Drugs:** Dock well-known inhibitor drugs against the same targets. Their experimentally known binding modes and affinities serve as a critical benchmark.

- **Choose a Validated Docking Program:** Use programs known for good performance, such as **Glide**, **AutoDock**, **GOLD**, or **MOE** [5] [8] [6]. The choice of scoring function within the software can significantly impact the results [8] [7].
- **Validate the Docking Protocol:** A crucial step is to ensure the software can reproduce the binding pose of a co-crystallized ligand. A common success criterion is a root-mean-square deviation (RMSD) of less than **2.0 Å** from the experimental structure [5] [6] [7].

The available data indicates **hentriacontane** is a promising compound for further investigation. To build a strong comparison guide, I suggest you:

- **Consult Specialized Databases:** Search platforms like the RCSB PDB and PubChem to find structures of your target proteins and their bound standard drugs.
- **Focus on Methodological Rigor:** When designing your own comparisons, prioritize protocol validation as shown in the workflow above.

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